

A Comprehensive Technical Guide to Monoammonium L-glutamate Monohydrate

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Compound of Interest

Compound Name: *Monoammonium L-glutamate monohydrate*

Cat. No.: *B238523*

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Introduction

Monoammonium L-glutamate monohydrate is the hydrated ammonium salt of L-glutamic acid, a non-essential amino acid that plays a pivotal role in cellular metabolism.^[1] As a compound that provides both L-glutamate and ammonium ions, it finds applications across various scientific and industrial domains, from its use as a flavor enhancer in the food industry to its role as a component in cell culture media for biopharmaceutical production.^{[2][3]} This guide provides an in-depth overview of its chemical identity, properties, relevant experimental protocols, and its role in biological pathways.

Chemical Identity and Properties

The precise identification of a chemical compound is fundamental for its application in research and development. **Monoammonium L-glutamate monohydrate** is registered under CAS number 139883-82-2.^{[4][5]}

2.1 IUPAC Name and Synonyms

- IUPAC Name: azanium;(4S)-4-amino-5-hydroxy-5-oxopentanoate;hydrate^[4]

- Common Synonyms: Ammonium glutamate, Monoammonium glutamate monohydrate, L-Glutamic acid monoammonium salt, E624[2][6][7]

2.2 Chemical and Physical Data

The key properties of **Monoammonium L-glutamate monohydrate** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Formula

| Identifier | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₅ H ₁₄ N ₂ O ₅ | [4] |
| Molecular Weight | 182.18 g/mol | [4][6] |
| CAS Number | 139883-82-2 | [4] |
| EC Number | 231-447-1 | [4] |

| InChI Key | PHKGGXPMPXXISP-UHFFFAOYSA-N |[8] |

Table 2: Physical and Chemical Properties

| Property | Value | Conditions | Source |
|----------------------|--|---------------------|--------|
| Physical Description | White, practically odorless crystals or crystalline powder | Standard | [4][6] |
| Solubility | Freely soluble in water; practically insoluble in ethanol or ether | Standard | [4][7] |
| pH | 6.0 - 7.0 | 5% aqueous solution | [4] |

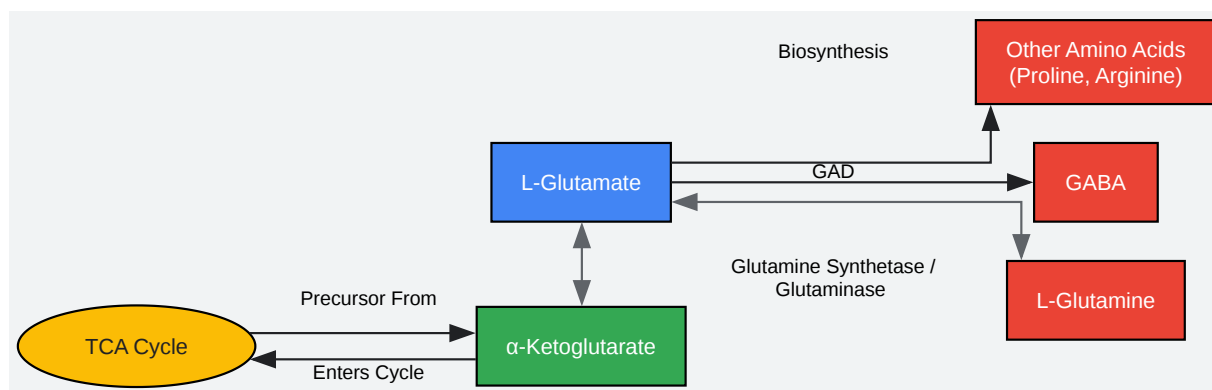
| Specific Optical Rotation [α]_D | +25.4° to +26.4° | 20°C, 10% (w/v) solution in 2N HCl |[6] |

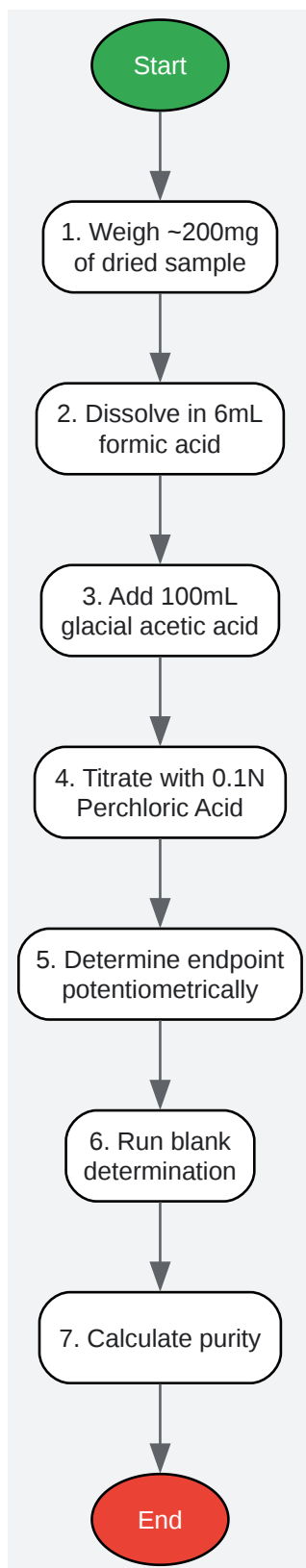
Role in Biological Pathways and Applications

L-glutamate is a central molecule in nitrogen metabolism and a key excitatory neurotransmitter in the mammalian central nervous system.^[1] Its ammonium salt serves as a readily available source of glutamate for various biological processes.

3.1 Metabolic Significance

L-glutamate is a precursor for the synthesis of numerous amino acids and other metabolites.^[1] It is interconverted with the Krebs cycle intermediate α -ketoglutarate by the action of glutamate dehydrogenase (GDH), directly linking amino acid and carbohydrate metabolism. This makes it a critical component for cellular energy and biosynthesis.^[9] The production of L-glutamate family amino acids, widely used in pharmaceutical and food industries, often relies on microbial fermentation using strains like *Corynebacterium glutamicum*.^[9]





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References

- 1. A pathway map of glutamate metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. MONOAMMONIUM GLUTAMATE - Ataman Kimya [atamanchemicals.com]
- 3. lohmann-minerals.com [lohmann-minerals.com]
- 4. Monoammonium glutamate monohydrate | C₅H₁₄N₂O₅ | CID 154523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Monoammonium L-glutamate monohydrate | 139883-82-2 [chemicalbook.com]
- 6. fao.org [fao.org]
- 7. Ammonium glutamate | C₅H₁₂N₂O₄ | CID 24802175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Monoammonium glutamate - Wikipedia [en.wikipedia.org]
- 9. Production of l-glutamate family amino acids in Corynebacterium glutamicum: Physiological mechanism, genetic modulation, and prospects - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Monoammonium L-glutamate Monohydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b238523#iupac-name-for-monoammonium-l-glutamate-monohydrate]

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